

The Synthesis and Characterization of Disperse Yellow 211: A Technical Guide

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Compound of Interest

Compound Name: Disperse yellow 211

CAS No.: 86836-02-4

Cat. No.: B15599773

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Disperse Yellow 211, with the Colour Index number 12755, is a monoazo dye recognized for its application in dyeing synthetic fibers, particularly polyester.[1][2] Its molecular structure, characterized by low water solubility, makes it suitable for the disperse dyeing method. This technical guide provides a comprehensive overview of the synthesis and key characterization parameters of **Disperse Yellow 211**, intended to serve as a valuable resource for professionals in chemical research and material science. This document outlines a detailed, two-step synthesis protocol involving diazotization and azo coupling, and presents a summary of its known physicochemical properties. Due to the limited availability of public domain spectral data, this guide focuses on the established synthesis pathway and fundamental characteristics.

Physicochemical Properties of Disperse Yellow 211

Disperse Yellow 211 is a yellow, particulate solid.[3] Key quantitative and qualitative properties are summarized in the table below for quick reference.

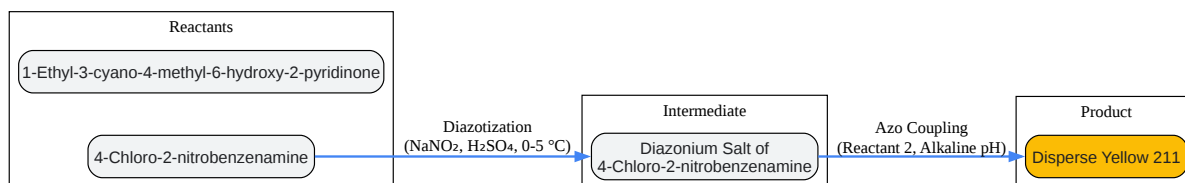
Property	Value	Reference(s)
CI Name	Disperse Yellow 211	[1]
CI Number	12755	[2]
CAS Number	70528-90-4, 86836-02-4	[1][2][4]
Molecular Formula	C ₁₅ H ₁₂ ClN ₅ O ₄	[1]
Molecular Weight	361.74 g/mol	[1]
Appearance	Yellow particles/powder	[3]
Melting Point	227-229 °C	[5][6]
Solubility	Insoluble in water; Soluble in acetone	[7]

Synthesis of Disperse Yellow 211

The synthesis of **Disperse Yellow 211** is a classic example of azo dye formation, proceeding through two critical stages: the diazotization of a primary aromatic amine and the subsequent coupling of the resulting diazonium salt with a suitable coupling component.[1]

Synthesis Pathway

The overall synthesis pathway for **Disperse Yellow 211** is depicted below.



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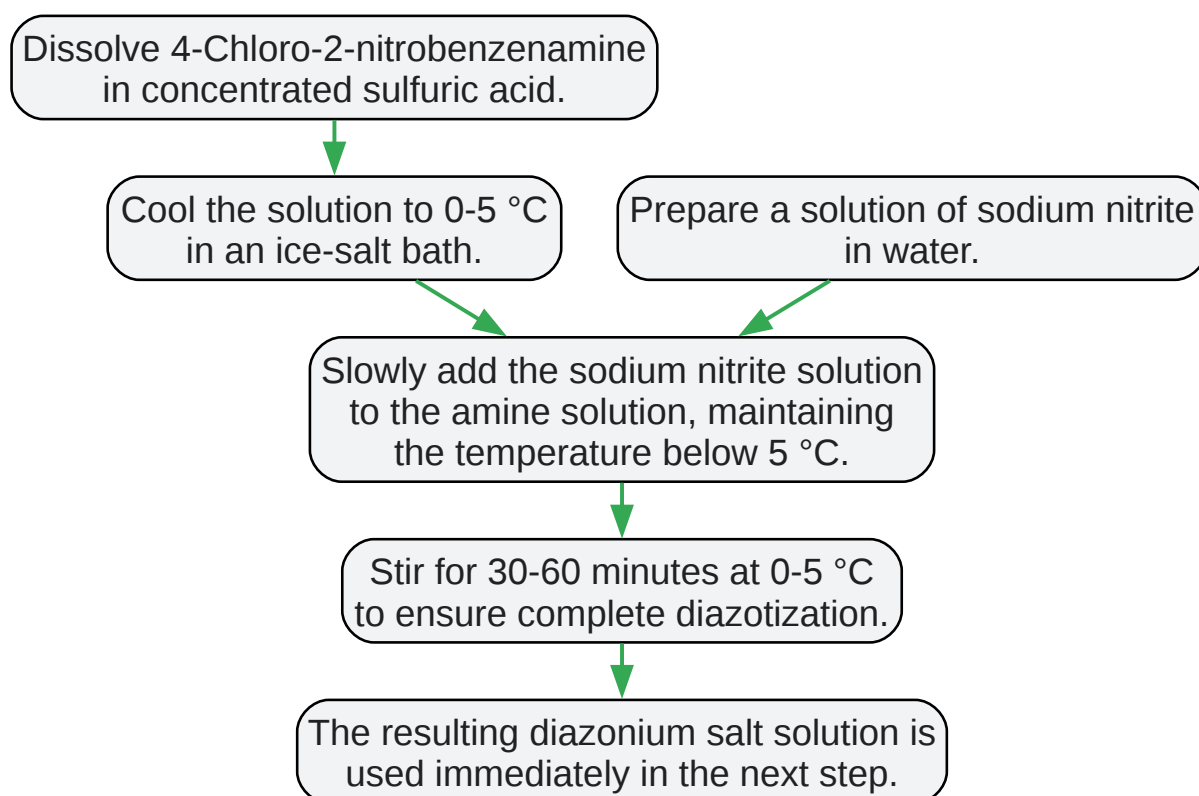
Caption: Synthesis pathway of **Disperse Yellow 211**.

Experimental Protocols

The following protocols are based on established procedures for the synthesis of azo dyes and should be performed by trained personnel in a well-ventilated fume hood with appropriate personal protective equipment.

2.2.1. Step 1: Diazotization of 4-Chloro-2-nitrobenzenamine

This procedure outlines the formation of the diazonium salt, a critical intermediate in the synthesis.



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Caption: Experimental workflow for diazotization.

Protocol:

- In a three-necked round-bottom flask equipped with a mechanical stirrer, thermometer, and dropping funnel, cautiously add 17.3 g (0.1 mol) of 4-chloro-2-nitrobenzenamine to 100 mL of concentrated sulfuric acid. Stir until all the solid has dissolved.
- Cool the flask in an ice-salt bath to maintain an internal temperature of 0-5 °C.
- In a separate beaker, dissolve 7.6 g (0.11 mol) of sodium nitrite in 50 mL of water and cool the solution.
- Slowly add the sodium nitrite solution dropwise to the stirred amine-acid mixture. The rate of addition should be controlled to ensure the temperature does not rise above 5 °C.
- After the addition is complete, continue to stir the reaction mixture for an additional 30-60 minutes at 0-5 °C to ensure the diazotization is complete. The resulting solution containing the diazonium salt should be used immediately in the coupling reaction.

2.2.2. Step 2: Azo Coupling Reaction

The diazonium salt is then reacted with the coupling component to form the final dye molecule.

Protocol:

- In a separate beaker, dissolve 17.8 g (0.1 mol) of 1-ethyl-3-cyano-4-methyl-6-hydroxy-2-pyridinone in 200 mL of a 10% aqueous sodium hydroxide solution. Cool this solution to 0-5 °C in an ice bath.
- Slowly add the previously prepared cold diazonium salt solution to the stirred solution of the coupling component. The pH of the reaction mixture should be maintained in the alkaline range (pH 8-10) by the dropwise addition of a 20% sodium hydroxide solution as needed.
- A yellow precipitate of **Disperse Yellow 211** will form immediately. Continue stirring the mixture for 2-3 hours at 0-5 °C to ensure the coupling reaction goes to completion.
- Filter the precipitated solid using a Buchner funnel and wash thoroughly with cold water until the filtrate is neutral.
- Dry the solid product in an oven at 60-70 °C to a constant weight.

Characterization of Disperse Yellow 211

Thorough characterization is essential to confirm the identity and purity of the synthesized dye.

Physical and Spectroscopic Characterization

While detailed experimental spectra for **Disperse Yellow 211** are not readily available in the public domain, the following characterization techniques are standard for such compounds.

- **Melting Point:** The melting point of the purified dye should be determined and compared to the literature value of 227-229 °C.^{[5][6]} A sharp melting point range is indicative of high purity.
- **UV-Visible Spectroscopy:** A solution of the dye in a suitable solvent (e.g., acetone) would be analyzed to determine its maximum absorption wavelength (λ_{max}), which is characteristic of the dye's color.
- **Fourier-Transform Infrared (FT-IR) Spectroscopy:** The FT-IR spectrum would be used to identify the characteristic functional groups present in the molecule, such as C≡N (nitrile), C=O (carbonyl), N=N (azo), and Ar-NO₂ (nitro) vibrations.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR spectroscopy would provide detailed information about the chemical structure, confirming the arrangement of protons and carbon atoms in the molecule.
- **Mass Spectrometry:** High-resolution mass spectrometry would be used to confirm the molecular weight and elemental composition of the synthesized dye.

Purity Assessment

The purity of the synthesized **Disperse Yellow 211** can be assessed using the following techniques:

- **Thin-Layer Chromatography (TLC):** TLC can be used to monitor the progress of the reaction and to assess the purity of the final product. A single spot on the TLC plate in an appropriate solvent system indicates a high degree of purity.

- High-Performance Liquid Chromatography (HPLC): HPLC is a more quantitative method for determining the purity of the dye. A single sharp peak in the chromatogram is indicative of a pure compound.

Conclusion

This technical guide provides a detailed overview of the synthesis and characterization of **Disperse Yellow 211**. The two-step synthesis, involving diazotization and azo coupling, is a well-established and reliable method for the preparation of this and similar azo dyes. While a comprehensive set of experimental spectral data is not currently available in the public literature, the analytical techniques outlined in this guide provide a robust framework for the thorough characterization and purity assessment of the synthesized product. This guide serves as a foundational resource for researchers and professionals working with disperse dyes, enabling a deeper understanding of their synthesis and chemical properties.

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